

A Note on Scope and Data Integrity for the Research Professional

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 1,1-Diethylguanidine

CAS No.: 18240-93-2

Cat. No.: B097328

[Get Quote](#)

As a Senior Application Scientist, it is imperative to begin this guide with a note on the available safety data. While the focus of this document is **1,1-Diethylguanidine**, comprehensive, verified safety data sheets (SDS) for the free base form are not readily available in public databases.

The primary body of safety and toxicological data presented herein pertains to **1,1-Diethylguanidine** hydrochloride (CAS No. 1114-39-2). This is a common scenario in chemical safety where a more stable salt form is better characterized. For the discerning researcher, this guide will clearly delineate data specific to the hydrochloride salt and provide scientifically grounded extrapolations for handling the free base, always prioritizing a cautious and informed approach to laboratory safety.

Section 1: Chemical Identity and Physicochemical Properties

1,1-Diethylguanidine is a substituted guanidine, a class of organic compounds with a central carbon atom bonded to three nitrogen atoms. The diethyl substitution significantly influences its basicity and nucleophilicity, making it a valuable tool in organic synthesis and pharmaceutical development.

Property	1,1-Diethylguanidine Hydrochloride	1,1-Diethylguanidine (Free Base - Estimated)	Data Source
CAS Number	1114-39-2	14467-29-3 (Parent CID)	[PubChem[1]](Link)
Molecular Formula	C ₅ H ₁₄ ClN ₃	C ₅ H ₁₃ N ₃	[PubChem[1]](Link)
Molecular Weight	151.64 g/mol	115.19 g/mol	[PubChem[1]](Link)
Appearance	Solid (Typical for salts)	Likely a liquid or low-melting solid	General Chemical Principles
Boiling Point	Not available	Expected to be lower than the salt's decomposition temperature	General Chemical Principles
Melting Point	Not available	Expected to be significantly lower than the salt	General Chemical Principles
Solubility	Soluble in water	Likely soluble in water and polar organic solvents	General Chemical Principles

Causality Behind Physicochemical Properties: The hydrochloride salt's solid state and higher melting point are due to the strong ionic interactions between the diethylguanidinium cation and the chloride anion. The free base, lacking this ionic character, is predicted to be a liquid or a low-melting solid, a crucial consideration for handling and storage.

Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information. The following data is aggregated from notifications to the

ECHA C&L Inventory for **1,1-Diethylguanidine** hydrochloride.[1] It is prudent to assume the free base exhibits a similar, if not identical, hazard profile.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Danger[1]

Hazard Pictograms:



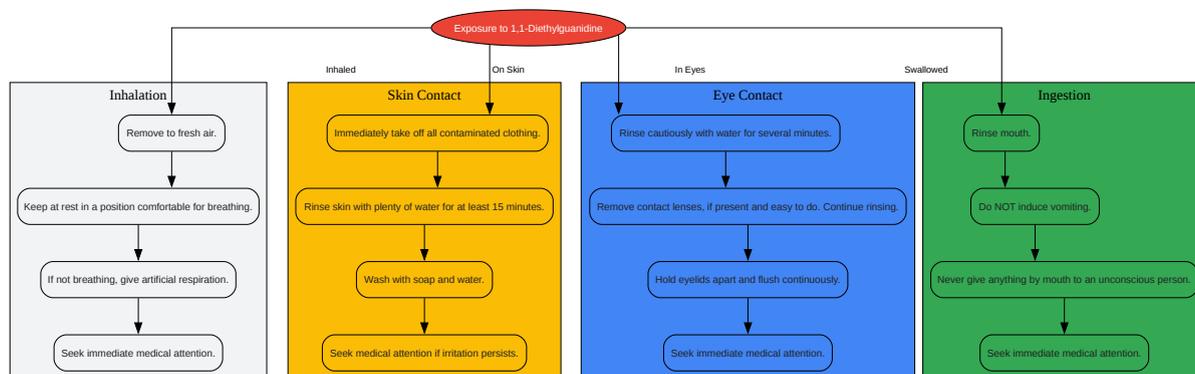
[Click to download full resolution via product page](#)

Caption: GHS pictograms for **1,1-Diethylguanidine** hydrochloride.

Expert Insight: The high basicity of the guanidine functional group is the primary driver of its corrosive and irritant properties. This alkalinity can disrupt cell membranes and denature proteins upon contact with skin, eyes, or mucous membranes. The potential for serious eye damage (Category 1) necessitates stringent eye protection protocols.

Section 3: First-Aid Measures: A Self-Validating Emergency Response Protocol

The following first-aid measures are based on the known hazards of guanidine compounds and should be implemented immediately following any exposure.



[Click to download full resolution via product page](#)

Caption: Emergency first-aid workflow for exposure.

Self-Validating System: The protocol is designed to mitigate harm progressively. For instance, in the case of skin contact, the immediate removal of contaminated clothing prevents ongoing exposure, while copious rinsing dilutes and removes the chemical. The final step of seeking

medical attention ensures professional evaluation, validating the initial response and providing further treatment if necessary.

Section 4: Handling, Storage, and Engineering Controls

Proper handling and storage are paramount to preventing exposure and ensuring the stability of **1,1-Diethylguanidine**.

Safe Handling Protocols:

- Ventilation: Always handle in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of any vapors or aerosols.[2][3]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 5.
- Hygiene: Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in the laboratory.
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[2]
- Dust and Aerosol Prevention: For solid forms (like the hydrochloride salt), avoid creating dust.

Storage Conditions:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[3]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.
- Temperature: Store at room temperature, away from direct sunlight and heat sources.

Engineering Controls:

- Primary Control: A properly functioning chemical fume hood is the most critical engineering control.

- Secondary Controls: Ensure safety showers and eyewash stations are readily accessible and have been recently tested.

Section 5: Personal Protective Equipment (PPE) - The Last Line of Defense

Engineering controls are the primary method for exposure prevention. However, robust PPE is mandatory.

- Eye/Face Protection: Wear chemical safety goggles that meet EN166 (EU) or NIOSH (US) standards. A face shield should also be worn where there is a risk of splashing.
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene, or butyl rubber). Always inspect gloves before use and use proper glove removal technique to avoid skin contact.
 - Lab Coat: A flame-retardant lab coat is required.
 - Footwear: Closed-toe shoes are mandatory.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosolization, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.^[2]

Section 6: Toxicological Information

Detailed toxicological studies on **1,1-Diethylguanidine** are not widely available. The GHS classifications are based on data from related compounds and computational models.

- Acute Toxicity: Harmful if swallowed.^[1] The oral LD50 is not established, but this classification warrants caution.
- Skin Corrosion/Irritation: Causes skin irritation.^[1] Prolonged contact may lead to chemical burns.

- **Serious Eye Damage/Irritation:** Causes serious eye damage.[1] This is a significant risk, and immediate and thorough rinsing is critical in case of exposure.
- **Respiratory Irritation:** May cause respiratory irritation if inhaled.[1]
- **Carcinogenicity, Mutagenicity, and Reproductive Toxicity:** No data is available to classify this compound for these long-term effects. It is prudent to handle it as a substance with unknown long-term toxicity.

Section 7: Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Combustion may produce toxic fumes of carbon oxides and nitrogen oxides.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures:

- **Personal Precautions:** Evacuate personnel from the area. Wear appropriate PPE, including respiratory protection.
- **Environmental Precautions:** Prevent the material from entering drains or waterways.
- **Containment and Cleanup:**
 - **For liquid spills:** Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.
 - **For solid spills:** Carefully sweep up and place in a container for disposal, avoiding dust generation.

- Ventilate the area and wash the spill site after material pickup is complete.

References

- PubChem. (n.d.). **1,1-Diethylguanidine** hydrochloride. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Chemos GmbH & Co.KG. (2023). Safety Data Sheet: 1,3-diphenylguanidine. Retrieved from [[Link](#)]
- International Labour Organization. (n.d.). ICSC 0467 - 1,3-DIPHENYLGUANIDINE. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1,1-Diethylguanidine hydrochloride | C₅H₁₄ClN₃ | CID 70686 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [chemicalbook.com](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
- 3. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- To cite this document: BenchChem. [A Note on Scope and Data Integrity for the Research Professional]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b097328#material-safety-data-sheet-for-1-1-diethylguanidine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com